

Best practices for long-term storage of Tenalisib R Enantiomer

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Compound of Interest

Compound Name: *Tenalisib R Enantiomer*

Cat. No.: *B1449679*

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Technical Support Center: Tenalisib R Enantiomer

This technical support center provides guidance on the best practices for the long-term storage of **Tenalisib R Enantiomer**, addressing potential issues researchers, scientists, and drug development professionals may encounter.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid Tenalisib R Enantiomer?

For long-term stability, solid **Tenalisib R Enantiomer** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years[1]. Another supplier suggests a storage temperature of 2-8°C[2].

Q2: How should I store Tenalisib R Enantiomer once it is dissolved in a solvent?

When in solution, it is recommended to store **Tenalisib R Enantiomer** at -80°C for up to 6 months or at -20°C for up to 1 month[1]. It is crucial to use an appropriate solvent; for instance, it is soluble in DMSO at a concentration of 100 mg/mL (240.72 mM), which may require sonication[1].

Q3: What are the signs of degradation of Tenalisib R Enantiomer?

While specific degradation products for the R enantiomer are not detailed in the provided information, general signs of chemical degradation can include:

- Change in color: Any deviation from the expected color of the solid or solution.
- Clumping or change in texture: For the powdered form.
- Precipitation: Formation of solids in a solution that was previously clear.
- Unexpected analytical results: Discrepancies in results from techniques like HPLC, LC-MS, or NMR compared to a fresh sample.

Q4: Is **Tenalisib R Enantiomer** light-sensitive?

The provided documentation does not explicitly mention light sensitivity. However, as a general best practice for all research compounds, it is advisable to store them in light-protected containers (e.g., amber vials) and to minimize exposure to direct light.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced biological activity in experiments.	Compound degradation due to improper storage.	<ul style="list-style-type: none">- Verify the storage conditions (temperature, duration) against the recommended guidelines.- Prepare a fresh stock solution from a new vial of the compound.- Perform analytical tests (e.g., HPLC) to check the purity of the stored compound.
Precipitate observed in a stored solution.	<ul style="list-style-type: none">- Exceeded solubility limit.- Solvent evaporation.- Degradation of the compound.	<ul style="list-style-type: none">- Gently warm the solution and vortex to see if the precipitate redissolves.- If the issue persists, centrifuge the solution and use the supernatant, noting that the concentration may be lower than expected.- For critical experiments, prepare a fresh solution.
Inconsistent results between different batches.	<ul style="list-style-type: none">- Variation in compound purity.- Differences in storage and handling of batches.	<ul style="list-style-type: none">- Review the Certificate of Analysis (CoA) for each batch.- Ensure consistent storage and handling procedures are followed for all batches.- If possible, perform a side-by-side comparison of the batches with an analytical method.

Data Presentation

Table 1: Recommended Storage Conditions and Stability of **Tenalisib R Enantiomer**[\[1\]](#)

Form	Storage Temperature	Stability Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Experimental Protocols

General Protocol for Assessing the Stability of **Tenalisib R Enantiomer** Solution

This protocol outlines a general method for determining the stability of a **Tenalisib R Enantiomer** solution under specific storage conditions.

1. Materials:

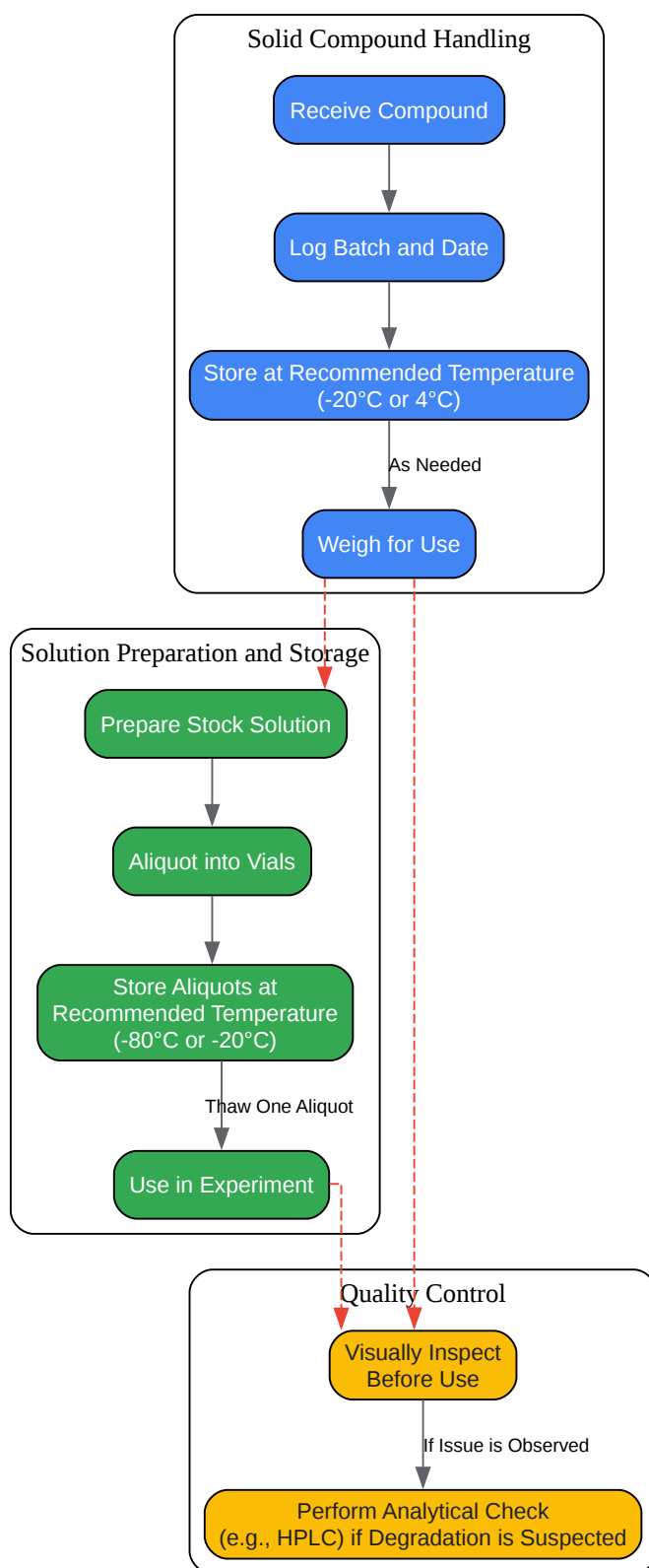
- **Tenalisib R Enantiomer**
- Appropriate solvent (e.g., DMSO)
- Calibrated analytical balance
- Volumetric flasks
- Pipettes
- HPLC system with a suitable column (e.g., C18)
- Storage vials (e.g., amber glass vials)
- Temperature-controlled storage units (-80°C, -20°C, 4°C)

2. Procedure:

- Prepare a stock solution: Accurately weigh a known amount of **Tenalisib R Enantiomer** and dissolve it in the chosen solvent to a specific concentration (e.g., 10 mM).
- Aliquot the solution: Dispense the stock solution into multiple storage vials to avoid repeated freeze-thaw cycles of the main stock.
- Initial analysis (Time 0): Immediately analyze an aliquot of the freshly prepared solution using HPLC to determine the initial purity and peak area. This will serve as the baseline.
- Storage: Place the aliquots in the designated temperature-controlled storage units.
- Time-point analysis: At regular intervals (e.g., 1 week, 1 month, 3 months, 6 months), retrieve an aliquot from each storage condition.

- Sample analysis: Allow the aliquot to come to room temperature and analyze it using the same HPLC method as the initial analysis.
- Data analysis: Compare the purity and peak area of the stored samples to the baseline (Time 0) data. A significant decrease in the main peak area or the appearance of new peaks indicates degradation.

Visualizations



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Caption: Workflow for the long-term storage and handling of **Tenalisib R Enantiomer**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Tenalisib R Enantiomer | 1639417-54-1 [sigmaaldrich.com]
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